

Validating the Specificity of Sodium Crotonate-Induced Histone Crotonylation: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium crotonate

Cat. No.: B1149024

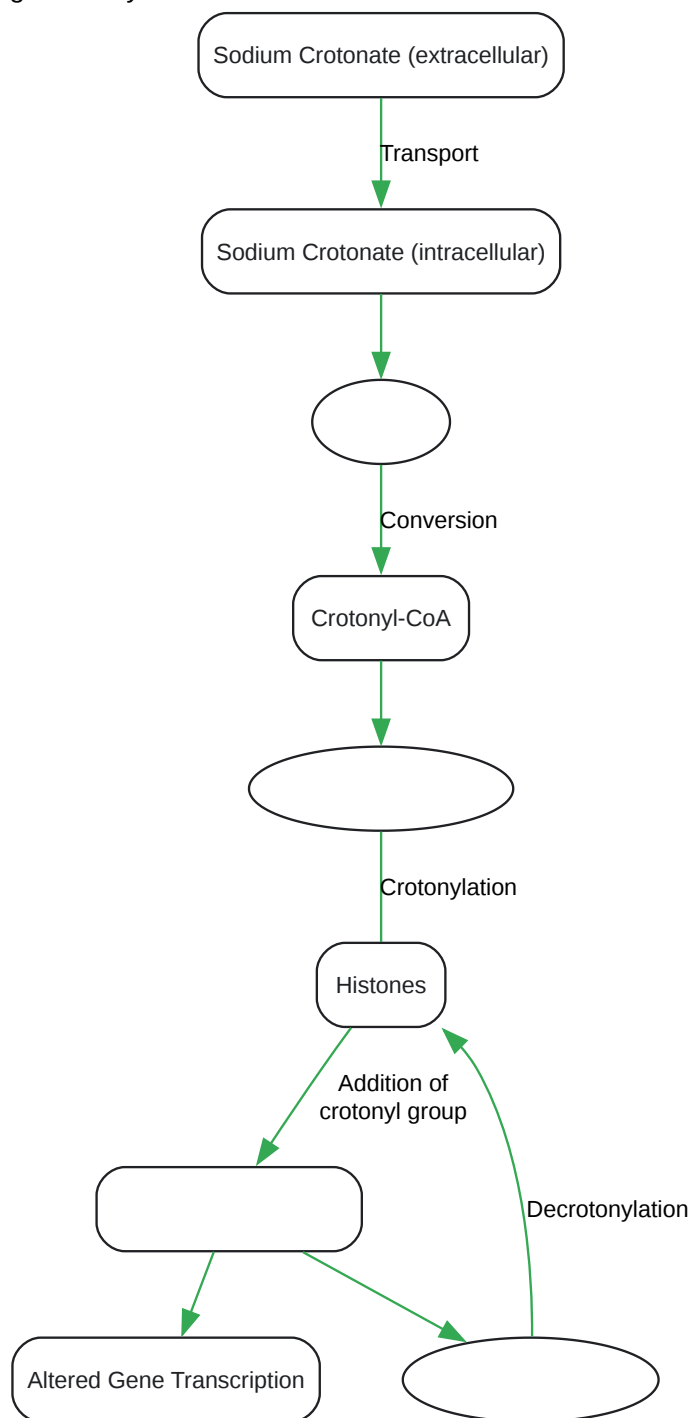
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In the expanding field of epigenetics, the study of histone modifications has revealed a complex regulatory network influencing gene expression. Among these modifications, histone crotonylation, a recently discovered acylation mark, has garnered significant interest. **Sodium crotonate**, as a precursor to the endogenous donor crotonyl-CoA, is a key chemical tool used to investigate the functional roles of this modification. This guide provides a comparative analysis of **sodium crotonate**'s specificity in inducing histone crotonylation, with a focus on its performance against other short-chain fatty acids (SCFAs) and classic histone deacetylase (HDAC) inhibitors.

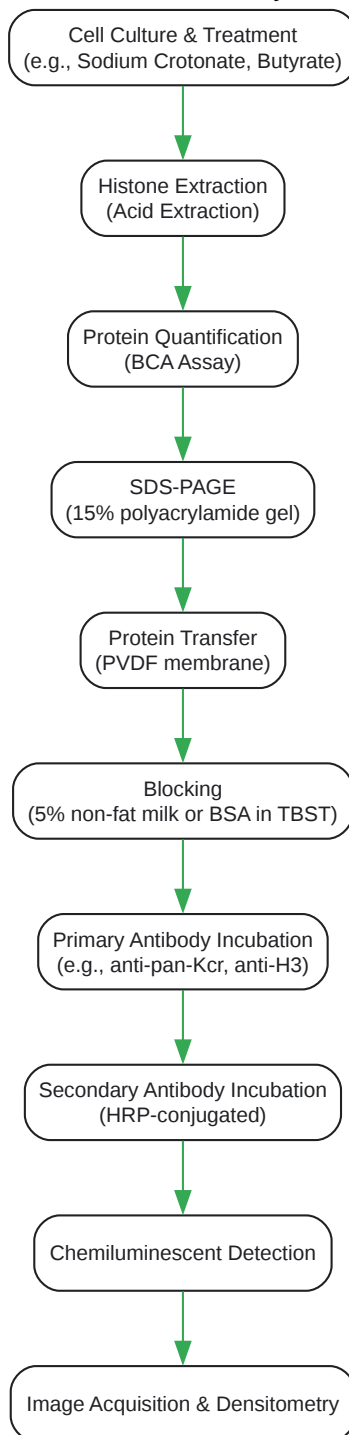
The Pathway of Sodium Crotonate-Induced Histone Crotonylation

Sodium crotonate readily crosses the cell membrane and is converted to crotonyl-CoA by acyl-CoA synthetase short-chain family member 2 (ACSS2). Crotonyl-CoA then serves as a substrate for histone acetyltransferases (HATs), such as p300 and CBP, which catalyze the transfer of the crotonyl group to lysine residues on histone tails. This modification neutralizes the positive charge of lysine, which is thought to weaken the interaction between histones and DNA, leading to a more open chromatin structure and influencing gene transcription. The removal of this mark is mediated by histone deacetylases (HDACs), particularly class I HDACs.

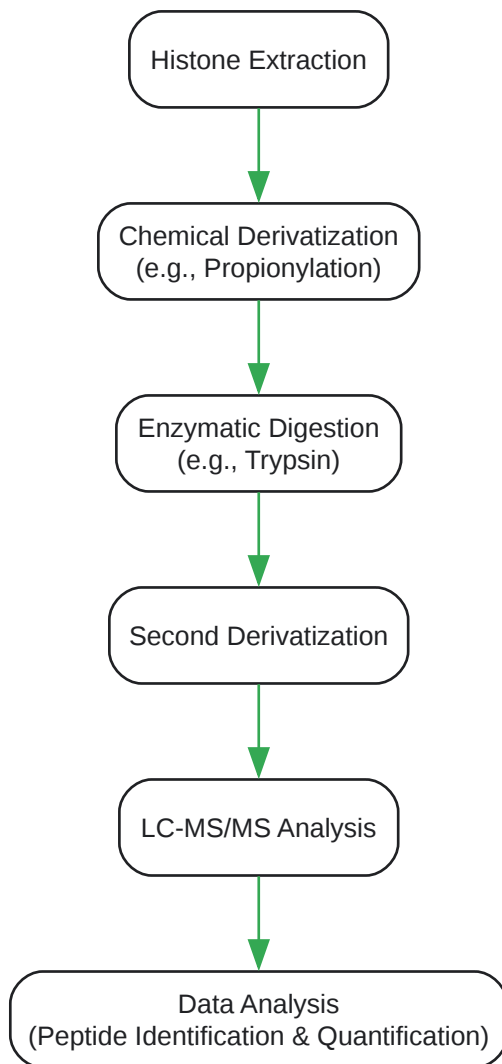
Signaling Pathway of Sodium Crotonate-Induced Histone Crotonylation



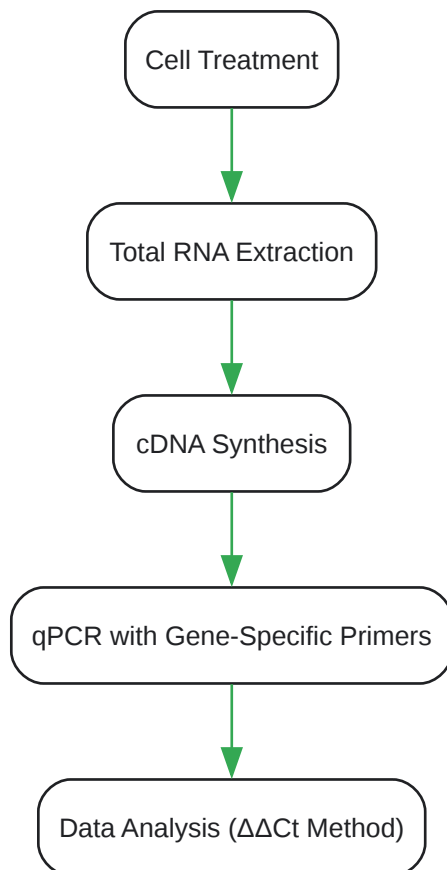
Experimental Workflow for Western Blot Analysis of Histone Modifications



Workflow for Mass Spectrometry Analysis of Histone Modifications



Workflow for qPCR Analysis of Gene Expression



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